

A Comprehensive Technical Guide to the Safe Handling of Tetrakis(dimethylamino)zirconium

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Compound of Interest

Compound Name: Tetrakis(dimethylamino)zirconium

Cat. No.: B103496

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For researchers, scientists, and drug development professionals, the proper handling of reactive chemical compounds is paramount to ensuring laboratory safety and experimental integrity. This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **Tetrakis(dimethylamino)zirconium** (TDMAZ), a pyrophoric and water-reactive organometallic compound.

Compound Identification and Properties

Tetrakis(dimethylamino)zirconium is a solid compound utilized in various chemical synthesis and deposition processes.^{[1][2]} A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
Chemical Formula	C ₈ H ₂₄ N ₄ Zr	
Molecular Weight	267.53 g/mol	
CAS Number	19756-04-8	
Appearance	White to light yellow crystalline solid	^{[3][4]}
Melting Point	57-60 °C	^{[2][4]}
Sensitivity	Moisture, Air	^{[1][4][5]}

Hazard Identification and Classification

TDMAZ is classified as a hazardous substance with multiple risk factors. It is a flammable solid that reacts with water to release flammable gases.^[2] It is also known to cause severe skin burns, serious eye damage, and respiratory irritation.^[1]

Hazard Classification	GHS Code	Description	Reference
Flammable Solids	H228	Flammable solid	^[2]
Substances which, in contact with water, emit flammable gases	H261	In contact with water releases flammable gas	^[2] ^[6]
Skin Corrosion/Irritation	H314/H315	Causes severe skin burns and eye damage / Causes skin irritation	^[1] ^[6]
Serious Eye Damage/Eye Irritation	H318/H319	Causes serious eye damage / Causes serious eye irritation	^[1] ^[6]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation	^[1] ^[6]

Safe Handling and Storage Protocols

Due to its reactive nature, stringent protocols must be followed when handling and storing TDMAZ.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin and eye contact, as well as inhalation.

PPE	Specification	Reference
Eye Protection	Chemical safety goggles or face shield. Contact lenses should not be worn.	[1]
Hand Protection	Neoprene or nitrile rubber gloves.	[1]
Skin and Body Protection	Wear suitable protective clothing.	[1]
Respiratory Protection	NIOSH-certified dust and mist respirator (orange cartridge).	[1]

Handling and Storage

TDMAZ should be handled in a controlled environment, and specific storage conditions must be maintained.

- Handling:
 - Work in a well-ventilated area, such as a fume hood, to minimize exposure to dust.[\[1\]](#)
 - Avoid contact with skin and eyes.[\[1\]](#)
 - Do not breathe dust.[\[1\]](#)
 - Keep away from heat, sparks, and open flames.[\[1\]](#)
- Storage:
 - Store in a tightly closed container in a dry, well-ventilated place.[\[1\]](#)
 - Store under a dry, inert atmosphere.[\[1\]](#)
 - Incompatible materials to avoid include acids, alcohols, oxidizing agents, moisture, and water.[\[1\]](#)

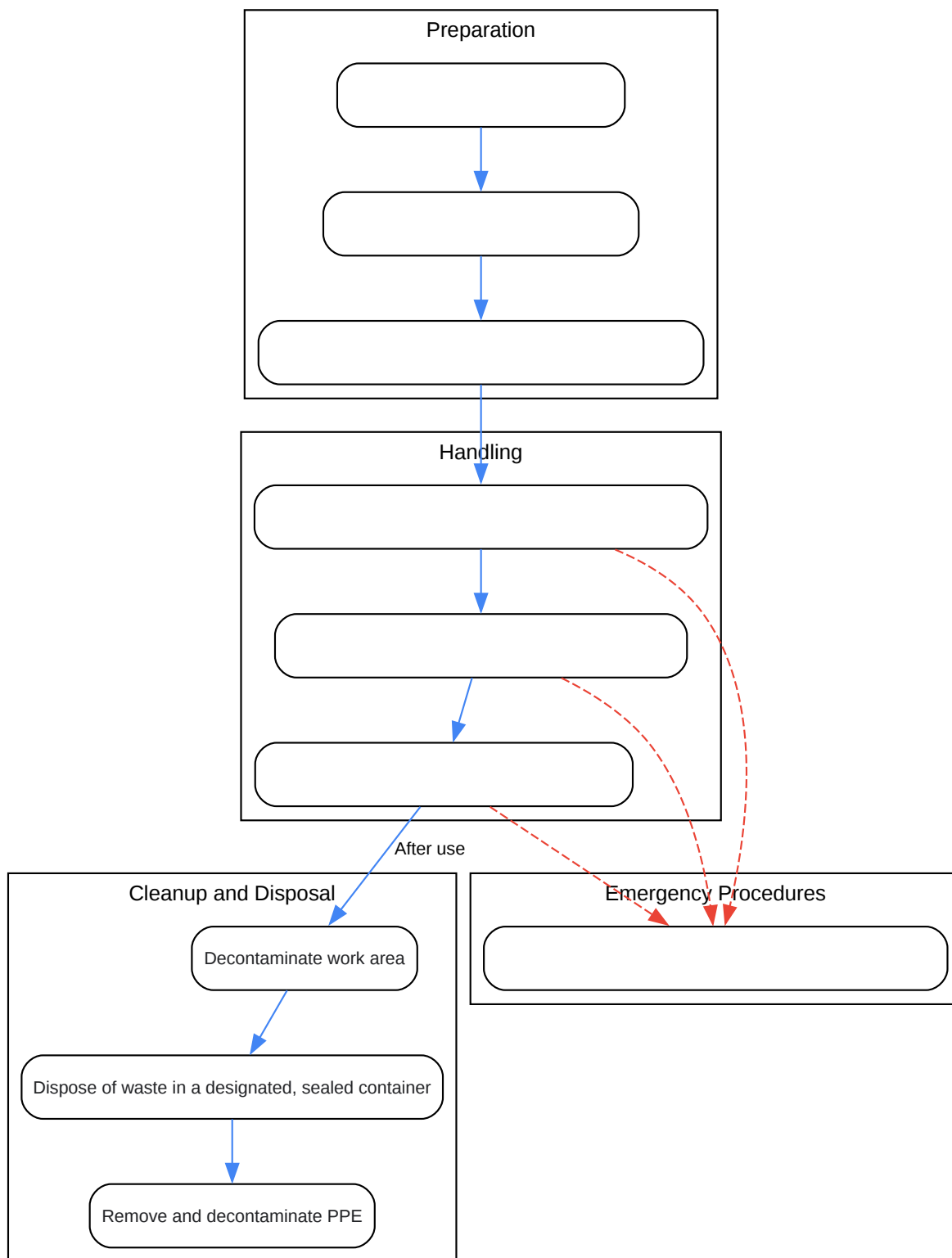
Emergency Procedures

In the event of an emergency, the following procedures should be followed.

Emergency Situation	Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.	[6]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	[6]
Eye Contact	Immediately flush eyes with running water for at least 15 minutes. Seek immediate medical attention.	[6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[6]
Fire	Use water spray, foam, carbon dioxide, or dry chemical to extinguish. Irritating fumes of dimethylamine and organic acid vapors may develop when the material is exposed to water or open flame.	[1]
Spill	Evacuate unnecessary personnel. Equip cleanup crew with proper protection. Sweep or shovel spills into an appropriate container for disposal. Prevent entry to sewers and public waters.	[1]

Experimental Workflow for Handling Tetrakis(dimethylamino)zirconium

The following diagram illustrates a logical workflow for the safe handling of TDMAZ in a research setting.



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Caption: Safe handling workflow for **Tetrakis(dimethylamino)zirconium**.

Toxicological Information

The toxicological properties of TDMAZ have not been fully investigated.[5] However, exposure can cause coughing, headache, and nausea upon inhalation, and severe burns upon skin contact.[1] Eye contact can lead to serious eye damage.[1]

Disposal Considerations

Waste material should be disposed of in accordance with local, state, and federal regulations. It is crucial to prevent TDMAZ from entering drains or public waters.[1]

This guide provides a foundational understanding of the safety precautions necessary for handling **Tetrakis(dimethylamino)zirconium**. Researchers must always consult the most up-to-date Safety Data Sheet provided by the supplier before use and adhere to all institutional safety protocols.

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